

# Physical properties of 5-(2-Bromoacetyl)-2-hydroxybenzaldehyde (melting point, appearance)

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## Compound of Interest

Compound Name: 5-(2-Bromoacetyl)-2-hydroxybenzaldehyde

Cat. No.: B115002

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## A Technical Guide to the Physical Properties of 5-(2-Bromoacetyl)-2-hydroxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of the chemical intermediate, **5-(2-Bromoacetyl)-2-hydroxybenzaldehyde**. This compound is of significant interest in medicinal chemistry and pharmaceutical synthesis. This document outlines its physical characteristics, the experimental context for their determination, and its role in synthetic pathways.

## Physical and Chemical Properties

**5-(2-Bromoacetyl)-2-hydroxybenzaldehyde** is a solid organic compound. Its key physical and chemical properties are summarized in the table below for quick reference.

Property	Value	Citations
Appearance	Yellow to Dark Yellow Solid	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	117-118 °C	<a href="#">[1]</a>
Molecular Formula	C9H7BrO3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	243.05 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[3]</a>
Solubility	Slightly soluble in Chloroform and Methanol (with heating)	<a href="#">[1]</a>
Storage	2-8°C, under inert gas, hygroscopic	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

The characterization of **5-(2-Bromoacetyl)-2-hydroxybenzaldehyde** follows its synthesis. A common synthetic route involves the Friedel-Crafts acylation of salicylaldehyde. Below is a generalized experimental protocol for its synthesis and the determination of its physical properties.

### Synthesis of **5-(2-Bromoacetyl)-2-hydroxybenzaldehyde**

A typical synthesis involves the reaction of salicylaldehyde with bromoacetyl chloride in the presence of a Lewis acid catalyst, such as anhydrous aluminum trichloride, in a suitable solvent like dichloromethane.[\[5\]](#) The reaction mixture is typically refluxed for several hours.[\[5\]](#) Following the reaction, the mixture is quenched, often with ice water, and the product is extracted into an organic solvent.[\[5\]](#) The organic layer is then washed, dried over an anhydrous salt (e.g., magnesium sulfate), filtered, and concentrated under reduced pressure to yield the crude product.[\[5\]](#)

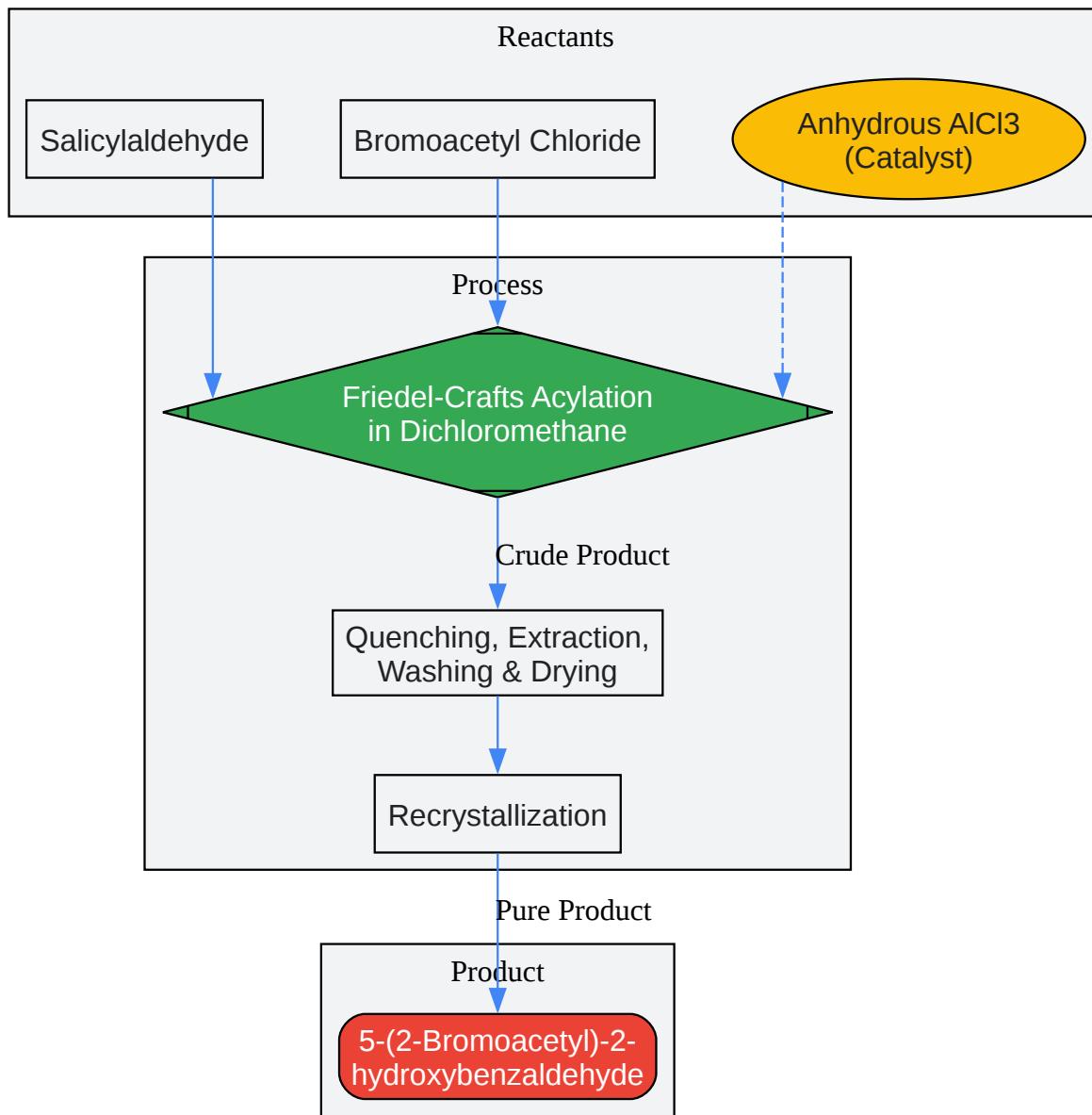
### Purification and Characterization

The crude product is often purified by recrystallization. For instance, dissolving the crude solid in a minimal amount of a solvent like dichloromethane and then inducing precipitation by adding a non-solvent such as petroleum ether at a low temperature can yield a purer solid.[\[5\]](#)

- Determination of Appearance: The color and physical state of the purified compound are determined by visual inspection at room temperature. For **5-(2-Bromoacetyl)-2-hydroxybenzaldehyde**, this is consistently reported as a yellow solid.[1][2]
- Melting Point Determination: The melting point is a crucial indicator of purity and is determined using a standard melting point apparatus. A small amount of the dried, purified solid is packed into a capillary tube and heated at a controlled rate. The temperature range over which the solid melts is recorded. For this compound, the sharp melting point range of 117-118 °C indicates a relatively pure substance.[1][6]

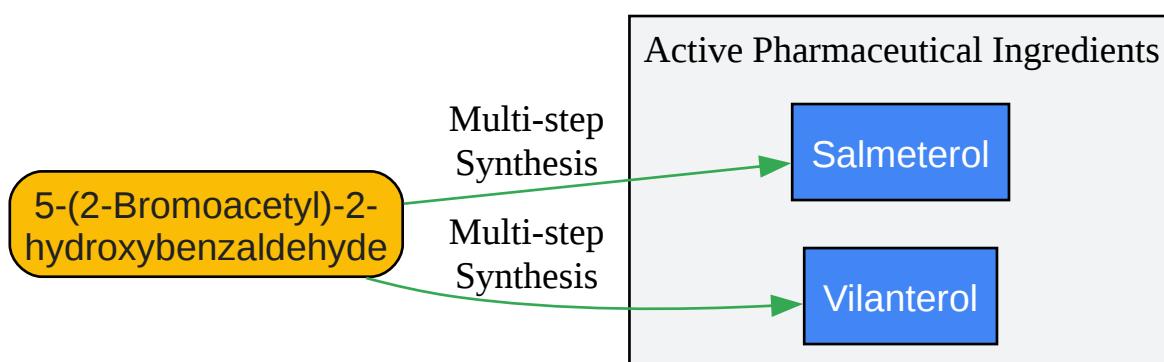
## Visualizing Synthetic Pathways

The following diagrams illustrate the synthesis workflow for **5-(2-Bromoacetyl)-2-hydroxybenzaldehyde** and its role as a key intermediate in the synthesis of pharmaceutical compounds.



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Caption: Synthesis workflow for **5-(2-Bromoacetyl)-2-hydroxybenzaldehyde**.



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Caption: Role as an intermediate in drug synthesis.[\[7\]](#)

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## References

- 1. chembk.com [chembk.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 5-(2-Bromoacetyl)-2-hydroxybenzaldehyde | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompas.com]
- 4. 5-(2-Bromoacetyl)-2-hydroxybenzaldehyde | C9H7BrO3 | CID 10944618 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 5-Bromoacetyl-2-hydroxybenzaldehyde synthesis - chemicalbook [chemicalbook.com]
- 6. echemi.com [echemi.com]
- 7. Synthesis method of 5-(2-bromoacetyl)-2-hydroxybenzaldehyde - Eureka | Patsnap [eureka.patsnap.com]
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